

Pentabromotoluene in Textiles: A Restricted Flame Retardant with Limited Public Application Data

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Compound of Interest

Compound Name: Pentabromotoluene

Cat. No.: B047190

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For the attention of: Researchers, scientists, and drug development professionals.

This document addresses the topic of **pentabromotoluene** and its applications in textile manufacturing. However, a comprehensive review of publicly available data reveals a significant lack of detailed application notes and experimental protocols for its use in this industry. While **pentabromotoluene** is identified as a flame retardant, its use is heavily restricted due to environmental and health concerns.

Overview of Pentabromotoluene

Pentabromotoluene is a brominated aromatic compound historically used as a flame retardant in various materials, including textiles, plastics, rubber, and unsaturated polyesters.^{[1][2]} Its primary function is to inhibit or slow the spread of fire in combustible materials.

Chemical and Physical Properties:

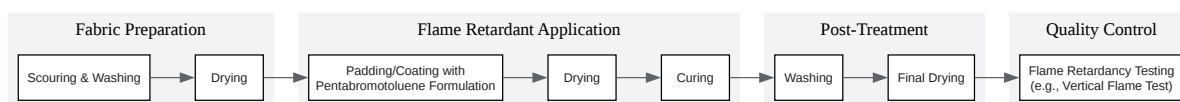
Property	Value
Chemical Formula	C ₇ H ₃ Br ₅
Molar Mass	486.62 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	285-286 °C
Solubility in Water	Insoluble

Source:[2][3][4]

Application in Textile Manufacturing: A General Perspective

The application of flame retardants like **pentabromotoluene** in textiles is a part of the chemical finishing process.[5] This process aims to impart specific functional properties to the fabric. In the case of flame retardancy, the goal is to meet safety standards for various end-products such as upholstery, curtains, and protective clothing.

Due to the lack of specific protocols for **pentabromotoluene**, a generalized workflow for the application of such flame retardants is presented below. It is crucial to note that this is a hypothetical representation and does not constitute a recommendation for the use of **pentabromotoluene**.



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Caption: Generalized workflow for textile flame retardant finishing.

Health, Safety, and Regulatory Status

The use of **pentabromotoluene** and other brominated flame retardants is a significant concern for human health and the environment. These substances can be persistent, bioaccumulative, and toxic.[1] Due to these concerns, **pentabromotoluene** is subject to regulatory scrutiny and is included in Restricted Substance Lists (RSLs) for textiles, such as the OEKO-TEX® ECO PASSPORT.[6] This indicates a move towards phasing out its use in the textile industry in favor of safer alternatives.

Lack of Detailed Experimental Data

Despite its classification as a flame retardant for textiles, detailed experimental protocols, quantitative data on application levels, and specific methodologies for its use in textile manufacturing are not readily available in the public domain. The hazardous nature and regulatory restrictions on **pentabromotoluene** likely contribute to this lack of published information.

Conclusion

While **pentabromotoluene** has been identified as a flame retardant with historical applications in the textile industry, there is a notable absence of detailed, publicly available scientific literature and standardized protocols for its use. The significant health, safety, and environmental concerns associated with this compound have led to its inclusion in restricted substance lists, and the industry is actively seeking safer, more sustainable alternatives. Therefore, the development of detailed application notes and protocols for **pentabromotoluene** is not feasible and would be contrary to current industry trends and regulatory guidance. Professionals in the field are encouraged to focus on the research and implementation of non-hazardous flame retardant technologies.

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